

Rubriflordilactone B: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Rubriflordilactone B*

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Introduction

Rubriflordilactone B is a complex, naturally occurring bisnortriterpenoid isolated from the leaves and stems of *Schisandra rubriflora*. This molecule has garnered significant attention within the scientific community due to its potent anti-HIV-1 activity. This technical guide provides a detailed overview of the physical and chemical properties of **Rubriflordilactone B**, its biological activity, and the experimental protocols for its isolation and characterization. A notable aspect of **Rubriflordilactone B**'s history is the structural ambiguity that arose from differing crystallographic and initial NMR spectroscopic data, leading to the synthesis and characterization of its stereoisomer, "pseudo-**rubriflordilactone B**". This guide will address this key issue.

Physical and Chemical Properties

Rubriflordilactone B is a hexacyclic triterpenoid possessing a unique and intricate molecular architecture. Its physical and chemical data are summarized below.

General Properties

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₀ O ₆	[1]
Molecular Weight	462.5 g/mol	[1]
IUPAC Name	(3R,7R,10S,16R,18S,19S,20S)-9,9,19-trimethyl-18-[(2S)-4-methyl-5-oxo-2H-furan-2-yl]-4,8,17-trioxahexacyclo[11.10.0.0 ^{3,7} .0 ^{3,10} .0 ^{14,21} .0 ^{16,20}]tricosan-1(13),11,14(21),22-tetraen-5-one	[1]
InChIKey	JGSLSHOXBXVVTQ-NEUKEVNNSA-N	[1][2]
SMILES	C[C@H]1[C@@H]2--INVALID-LINK--O6)OC5(C)C">C@@HO[C@@H]1[C@@H]7C=C(C(=O)O7)C	[1]

Spectroscopic Data

The structural elucidation of **Rubriflordilactone B** has been a complex undertaking, primarily due to the initial discrepancy between X-ray crystallography data and NMR spectra. The structure confirmed by X-ray analysis is now accepted as **Rubriflordilactone B**, while the compound corresponding to the initial NMR data has been identified as a stereoisomer.

¹H and ¹³C NMR Data: Detailed NMR data for synthetic intermediates have been published. For the final, structurally confirmed **Rubriflordilactone B**, researchers should refer to the supporting information of the key synthetic papers for complete spectral assignments. The complexity of the molecule leads to a highly detailed spectrum requiring 2D NMR techniques for full assignment.[3][4]

X-ray Crystallography: The definitive structure of **Rubriflordilactone B** was established through X-ray crystallographic analysis. The crystal structure data is available from the

Cambridge Crystallographic Data Centre (CCDC).

Crystallographic Data	Value	Source
CCDC Number	288109	[1]

Biological Activity: Anti-HIV-1 Properties

Rubriflordilactone B has demonstrated significant biological activity as an inhibitor of the Human Immunodeficiency Virus type 1 (HIV-1).[\[1\]](#)

In Vitro Anti-HIV-1 Activity

Assay	Metric	Value	Source
Anti-HIV-1 Activity	EC ₅₀	9.75 µg/mL	[5]
Cytotoxicity	SI (Selectivity Index)	12.39	[5]

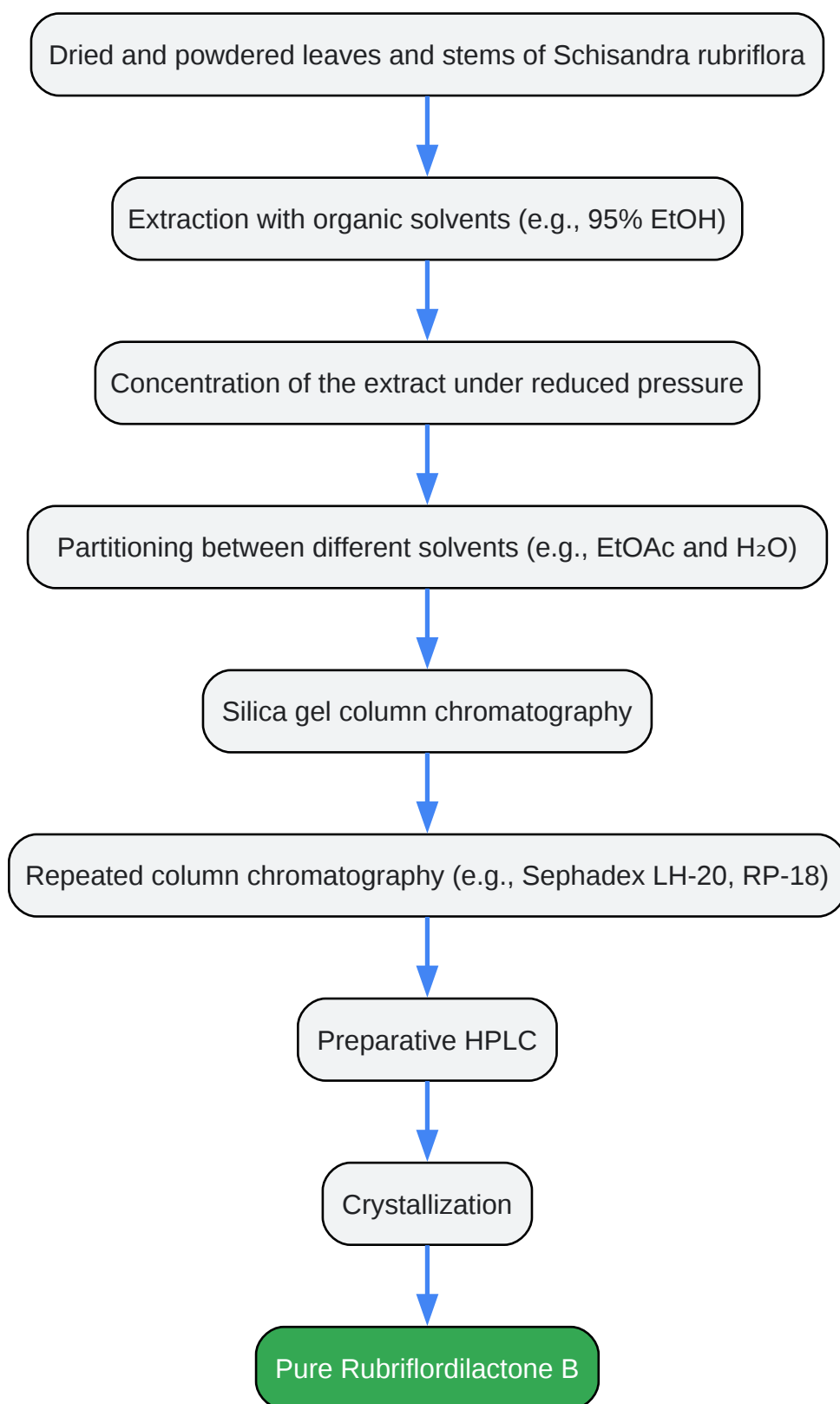
The anti-HIV activity of **Rubriflordilactone B** is attributed to its ability to inhibit viral replication. [\[5\]](#) The precise mechanism of action is still under investigation, but it is believed to interfere with key stages of the HIV-1 life cycle.

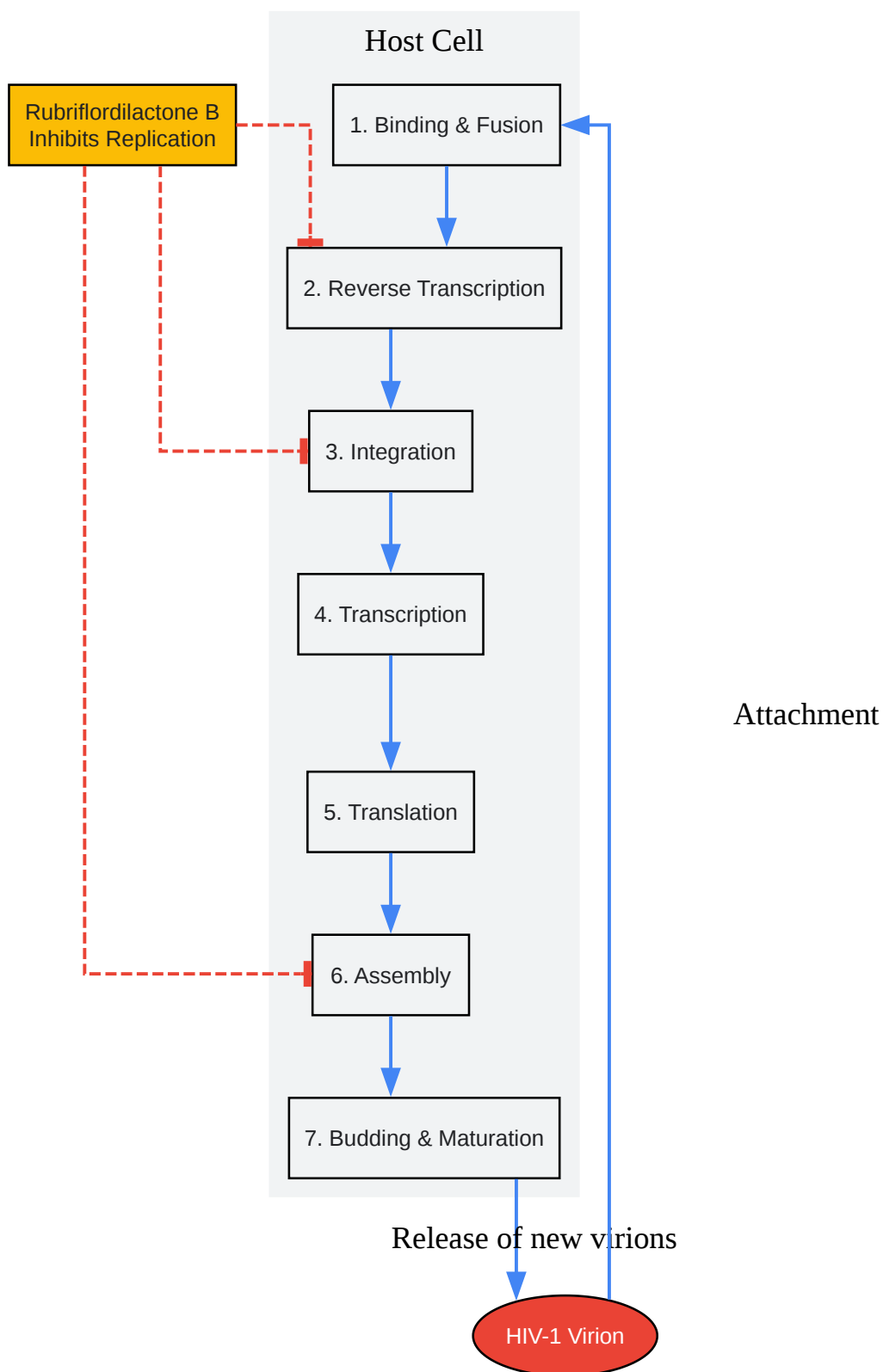
Experimental Protocols

Isolation of Rubriflordilactone B from Schisandra rubriflora

The following is a generalized protocol based on published methods for the isolation of **Rubriflordilactone B**.

Workflow for Isolation





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